

5-Chloro-2-nitrodiphenylamine-13C6 safety and handling

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An In-depth Technical Guide to the Safety and Handling of 5-Chloro-2-nitrodiphenylamine-13C6

For Researchers, Scientists, and Drug Development Professionals

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Executive Summary

This guide provides detailed safety and handling information for 5-Chloro-2-nitrodiphenylamine
13C₆, a compound utilized in scientific research. Due to a lack of specific data for the
isotopically labeled version, this guide relies on data from the unlabeled compound, 5-Chloro-2nitrodiphenylamine (CAS No. 25781-92-4). The primary hazards identified include potential
skin, eye, and respiratory irritation. However, toxicological properties have not been fully
investigated, warranting cautious handling.[1] This document outlines chemical and physical
properties, hazard classifications, personal protective equipment (PPE) recommendations,
storage requirements, and emergency procedures.

Chemical and Physical Properties



The fundamental physical and chemical characteristics of 5-Chloro-2-nitrodiphenylamine are crucial for its safe handling and storage.

Property	Value	Source(s)
Molecular Formula	C12H9ClN2O2	[2][3][4]
Molecular Weight	248.66 g/mol	[2][4]
Appearance	Red / Orange to Red Crystalline Powder	[4][5]
Melting Point	110 - 114 °C (230 - 237.2 °F)	[4]
Boiling Point	370.4 ± 32.0 °C (Predicted)	[4]
Odor	Odorless	[5]
Purity	>98.0% to 99.60%	[4][6]
Storage Temperature	Room Temperature (Sealed in dry conditions)	[4]

Hazard Identification and Classification

The hazard classification for 5-Chloro-2-nitrodiphenylamine can vary between suppliers. Aggregated GHS information from multiple notifications to the ECHA C&L Inventory indicates that it may cause skin irritation, serious eye irritation, and respiratory irritation.[2] It is crucial to handle the compound as potentially hazardous due to the incomplete toxicological data.



Hazard Statement	GHS Classification Code	Description	Source(s)
H315	Skin Irrit. 2	Causes skin irritation	[2]
H319	Eye Irrit. 2	Causes serious eye irritation	[2]
H335	STOT SE 3	May cause respiratory irritation	[2]
Risk Codes (Legacy)	R36/37/38	Irritating to eyes, respiratory system and skin	

Note: Some reports indicate the chemical does not meet GHS hazard criteria.[2] However, given the conflicting information and lack of comprehensive testing, treating it with caution is the recommended approach.

Toxicological Information

Comprehensive toxicological data for 5-Chloro-2-nitrodiphenylamine is limited. The majority of available safety data sheets state that the toxicological properties have not been fully investigated.[1] This lack of data necessitates a conservative approach to handling, assuming potential toxicity.

Metric	Value	Remarks	Source(s)
LD50/LC50	>10,000 mg/kg	Behavioral: Somnolence (general depressed activity).	[7]

Experimental Protocols

Detailed experimental protocols for the toxicological testing of 5-Chloro-2-nitrodiphenylamine are not available in the referenced public-domain literature. However, a generalized protocol for an acute oral toxicity study, based on OECD Guideline 423, is provided below as a representative example of how such data is generated.



Representative Protocol: Acute Oral Toxicity (Acute Toxic Class Method - OECD 423)

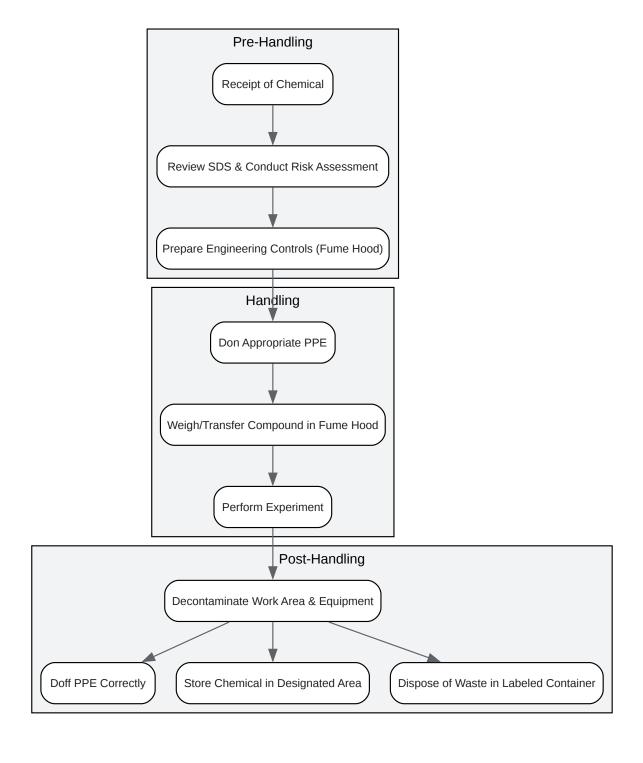
- Objective: To determine the acute oral toxicity of a substance by assigning it to a GHS toxic class.
- Principle: A stepwise procedure is used with a limited number of animals per step. The
 outcome of each step (animal survival or death) determines the next step: either dosing at a
 lower or higher fixed dose level or stopping the test.
- Animal Model: Typically, female rats are used as they are generally slightly more sensitive. A
 group of three animals is used for each step.
- Procedure:
 - Animals are fasted prior to dosing (food, but not water, is withheld).
 - The test substance is administered in a single dose by gavage using a stomach tube.
 - The starting dose is selected from one of four fixed levels (5, 50, 300, or 2000 mg/kg body weight) based on any existing information about the substance's toxicity.
 - Animals are observed for mortality, clinical signs of toxicity (changes in skin, fur, eyes, respiration, etc.), and changes in body weight for at least 14 days.
 - If mortality occurs, the test is repeated with a new group of animals at a lower dose level.
 If no mortality occurs, the test is repeated at a higher dose level.
- Data Analysis: The GHS classification is determined based on the dose level at which
 mortality is observed, following the criteria outlined in the OECD guideline. All clinical signs,
 body weight changes, and gross necropsy findings are recorded and included in the final
 report.

Safe Handling and Personal Protective Equipment (PPE)

A systematic approach to handling minimizes exposure risk. The following workflow and PPE recommendations are critical for laboratory personnel.



Chemical Handling Workflow



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Caption: Workflow for the safe handling of chemical compounds.

Personal Protective Equipment (PPE)

Based on the potential hazards, the following PPE should be worn at all times when handling 5-Chloro-2-nitrodiphenylamine:

PPE Type	Specification	Rationale
Eye Protection	Safety goggles or safety glasses with side shields.	Protects against splashes and dust, preventing serious eye irritation.
Hand Protection	Chemically resistant gloves (e.g., nitrile).	Prevents skin contact and irritation.[1]
Skin and Body	Laboratory coat; full sleeves.	Protects skin from accidental contact.[7]
Respiratory	Use only in a well-ventilated area or under a chemical fume hood. A NIOSH/MSHA approved respirator may be required for handling large quantities or if dust is generated.	Prevents inhalation of dust, which may cause respiratory irritation.[1]

Storage and Stability

Proper storage is essential to maintain the integrity of the compound and ensure safety.



Condition	Recommendation	Source(s)
General Storage	Keep container tightly closed in a dry, cool, and well-ventilated place.	
Incompatible Materials	Oxidizing agents, strong acids, strong bases.	[1]
Stability	Stable under recommended storage conditions.	

Emergency and First Aid Procedures

In case of accidental exposure, immediate action is required.

Exposure Route	First Aid Measure	Source(s)
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek medical attention.	[1][5]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.	[1][5]
Inhalation	Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	[1][7]
Ingestion	Do NOT induce vomiting. Rinse mouth. If swallowed, seek immediate medical assistance.	[5]



Accidental Release and Disposal Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Avoid dust formation. Wear appropriate
 PPE as described in Section 6.2.[7]
- Containment and Cleanup: Sweep up the solid material and shovel it into a suitable, labeled container for disposal. Avoid generating dust.
- Environmental Precautions: Prevent the product from entering drains.[8]

Disposal Considerations

Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations. Do not dispose of down the drain.

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